

Essential Safety and Logistics for Handling N-Fmoc-O-benzyl-L-tyrosine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Fmoc-O-benzyl-L-tyrosine*

Cat. No.: *B557360*

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical reagents is paramount. This guide provides essential safety protocols, operational procedures, and disposal plans for **N-Fmoc-O-benzyl-L-tyrosine**, a key reagent in peptide synthesis. Adherence to these guidelines will help maintain a safe laboratory environment and ensure the integrity of your research.

Personal Protective Equipment (PPE)

When handling **N-Fmoc-O-benzyl-L-tyrosine**, a comprehensive approach to personal protection is crucial. The following table summarizes the required and recommended PPE.

Body Part	Personal Protective Equipment	Specifications and Recommendations
Eyes	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory to protect against splashes or airborne particles. [1][2][3] Goggles provide a higher level of protection against chemical splashes.[1]
Hands	Disposable Nitrile Gloves	Nitrile gloves offer good resistance to incidental splashes of many laboratory chemicals.[1][3][4] Gloves should be inspected before use and changed immediately if contaminated.[2]
Body	Laboratory Coat	A lab coat should be worn to protect skin and clothing from potential spills.[3][4] Long-sleeved clothing should be worn underneath the lab coat for additional protection.[2]
Feet	Closed-Toe Shoes	Protects feet from spills and falling objects.[1][4]

Operational Plan: Step-by-Step Handling Procedure

Proper handling of **N-Fmoc-O-benzyl-L-tyrosine** is essential to prevent contamination and ensure user safety. Although it is not classified as a hazardous substance, good laboratory practices should always be followed.[2]

- Preparation: Before handling, ensure that the work area, typically a laboratory fume hood or a well-ventilated space, is clean and uncluttered.[2] Have all necessary equipment, including spatulas, weighing paper, and containers, readily available.

- Weighing: As **N-Fmoc-O-benzyl-L-tyrosine** is a solid powder, care should be taken to avoid creating dust.[5][6] Use a chemical spatula to transfer the desired amount from the storage container to a tared weigh boat or paper on an analytical balance.
- Dissolving: If the protocol requires a solution, add the solvent to the weighed solid in a suitable container (e.g., flask or beaker). Gently swirl or stir the mixture until the solid is fully dissolved.
- Transferring: When transferring the solid or a solution, use appropriate tools such as a spatula or a clean pipette to avoid spills.
- Post-Handling: After use, securely close the container of **N-Fmoc-O-benzyl-L-tyrosine**. Clean any spills immediately. Decontaminate the work surface and any equipment used.
- Hand Washing: Always wash hands thoroughly with soap and water after handling any chemical, even if gloves were worn.[2]

Disposal Plan

Proper disposal of chemical waste is critical for environmental protection and laboratory safety.

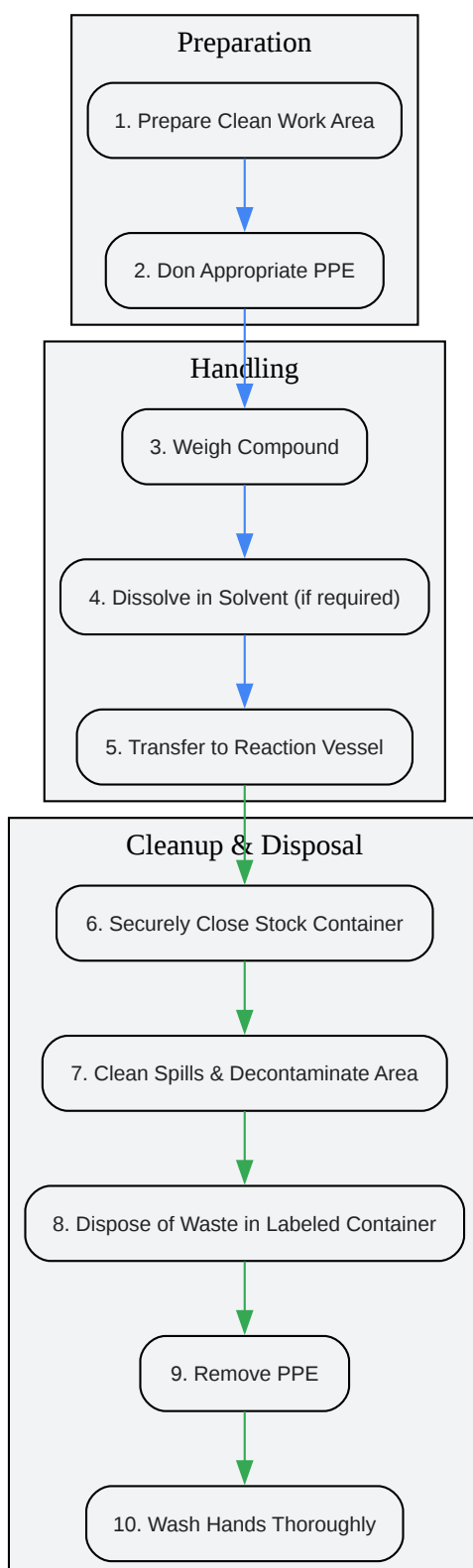
- Unused Product: Unused **N-Fmoc-O-benzyl-L-tyrosine** should be disposed of as chemical waste. Do not discard it in the regular trash or down the drain.[7]
- Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, weighing paper, and pipette tips, should be collected in a designated chemical waste container.
- Waste Containers: Use clearly labeled, sealed containers for chemical waste.
- Regulatory Compliance: All chemical waste must be disposed of in accordance with federal, state, and local environmental regulations.[6] Consult your institution's Environmental Health and Safety (EHS) office for specific guidance on waste disposal procedures.

Quantitative Data Summary

The following table provides a summary of key quantitative data for **N-Fmoc-O-benzyl-L-tyrosine**.

Property	Value
CAS Number	71989-40-7[2][5]
Molecular Formula	C ₃₁ H ₂₇ NO ₅ [2][5]
Molecular Weight	493.55 g/mol
Appearance	White to off-white powder[5]
Melting Point	130 - 180 °C[5]
Storage Temperature	0 - 8 °C[5]

Workflow for Safe Handling of N-Fmoc-O-benzyl-L-tyrosine



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Caption: Workflow for the safe handling of **N-Fmoc-O-benzyl-L-tyrosine**.

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